

# Troubleshooting Columbianadin experimental variability

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Compound of Interest		
Compound Name:	Columbianadin	
Cat. No.:	B1669301	Get Quote

## Columbianadin Technical Support Center

Welcome to the technical support center for **Columbianadin** (CBN). This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting experimental variability and ensuring the successful use of **Columbianadin** in their studies.

## Frequently Asked Questions (FAQs)

Q1: What is Columbianadin and what are its primary biological activities?

**Columbianadin** (CBN) is a natural coumarin compound primarily isolated from plants of the Apiaceae family, such as Angelica pubescens. It is recognized for a range of biological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects.[1] Its therapeutic potential is attributed to its distinct chemical structure and its ability to modulate multiple cellular signaling pathways.[1]

Q2: Which signaling pathways are known to be modulated by **Columbianadin**?

**Columbianadin** has been shown to influence several key signaling pathways, which can vary depending on the cell type and experimental context. Documented pathways include:

 NOD1/NF-κB Pathway: CBN has been observed to suppress inflammation by inhibiting the activation of the NOD1 and NF-κB p65 signaling pathways.[2]



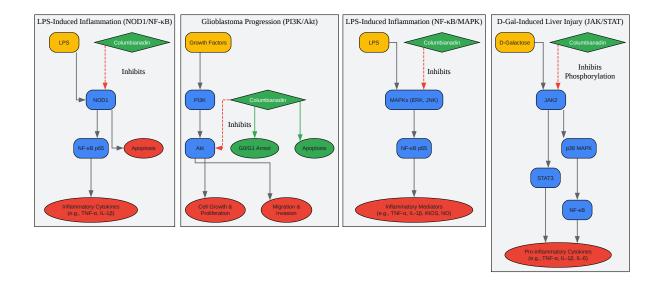




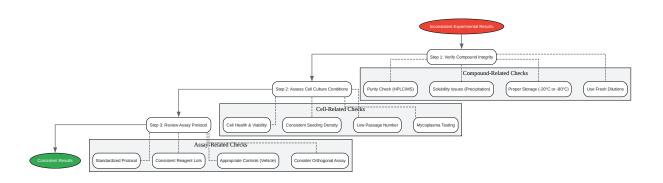
- PI3K/Akt Pathway: In glioblastoma cells, Columbianadin has been found to inhibit tumor progression by targeting the PI3K/Akt signaling pathway.[3]
- NF-κB/MAPKs Pathway: CBN can dampen inflammatory responses by inhibiting the NF-κB and MAPK (ERK and JNK) signaling pathways.[4]
- JAK2/STAT3 and JAK2/p38/NF-κB Pathways: In vivo studies have indicated that
  Columbianadin's anti-inflammatory effects can be mediated through the downregulation of the JAK2/STAT3 and JAK2/p38/NF-κB signaling pathways.[5]

Below are diagrams illustrating the key signaling pathways modulated by Columbianadin.











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